

# Application of Reactive Orange 13 in Textile Printing Processes: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Reactive orange 13*

Cat. No.: *B1172145*

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## Introduction

**Reactive Orange 13** (C.I. 18270) is a prominent azo dye belonging to the reactive class of colorants.[1] These dyes are distinguished by their ability to form strong, covalent bonds with the hydroxyl groups of cellulosic fibers such as cotton, linen, and rayon.[2][3] This chemical bonding results in excellent wash fastness and overall good fastness properties, making them a popular choice for textile printing.[1] The application of **Reactive Orange 13** in textile printing involves a multi-step process that includes the preparation of a specialized printing paste, application of the paste to the fabric, fixation of the dye, and a final washing-off stage to remove unfixed dye. This document provides detailed application notes and protocols for the use of **Reactive Orange 13** in textile printing, with a focus on achieving optimal color yield and fastness.

## Data Presentation

### Table 1: Exemplary Printing Paste Formulation for Reactive Orange 13 on Cotton

Component	Concentration (g/kg of paste)	Function
Reactive Orange 13	20 - 40	Colorant
Urea	100 - 150	Dye solubilizer and humectant (aids in dye penetration during steaming)[4][5]
Thickener (e.g., Sodium Alginate)	400 - 500	Viscosity modifier to prevent color bleeding
Sodium Bicarbonate (NaHCO <sub>3</sub> )	20 - 30	Alkali to facilitate the chemical reaction between the dye and fiber[6]
Resist Salt (e.g., m-nitrobenzene sulphonic acid sodium salt)	10 - 15	Mild oxidizing agent to prevent reduction of the dye during steaming
Water	to make 1000g	Solvent

**Table 2: Process Parameters for Printing and Fixation**

Parameter	Value	Notes
Fabric Pre-treatment	Scoured and Bleached Cotton	Mercerization is recommended for enhanced color yield[3]
Printing Method	Screen Printing (Flatbed or Rotary)	The most common application method
Drying	80 - 100°C for 3 - 5 minutes	To remove water before fixation
Fixation (Steaming)	102 - 110°C for 10 - 20 minutes	Saturated steam is crucial for the dye-fiber reaction[2][7]
Post-treatment	Rinsing and Soaping	Essential for removing unfixed dye and achieving optimal fastness

**Table 3: Performance and Fastness Properties of C.I. Reactive Orange 13**

Property	Rating/Value	Test Method (ISO)
Light Fastness	5	ISO 105-B02[8]
Washing Fastness (Color Change)	4-5	ISO 105-C06[8]
Washing Fastness (Staining)	4-5	ISO 105-C06[8]
Perspiration Fastness (Alkaline)	4	ISO 105-E04[8]
Color Yield (K/S Value)	17.15 (untreated cotton) to 23.47 (mercerized cotton)	Kubelka-Munk equation[3][9]

## Experimental Protocols

### Protocol 1: Preparation of Reactive Orange 13 Printing Paste

Objective: To prepare a stable and effective printing paste for applying **Reactive Orange 13** to cotton fabric.

Materials:

- **Reactive Orange 13** dye powder
- Urea
- Sodium Alginate (medium viscosity)
- Sodium Bicarbonate
- Resist Salt
- Deionized Water

- Laboratory balance
- High-speed stirrer

#### Procedure:

- In a beaker, weigh the required amount of Urea and dissolve it in a portion of the total deionized water.
- Slowly add the **Reactive Orange 13** dye powder to the urea solution while stirring continuously until a homogenous solution is obtained.
- In a separate, larger container, prepare the thickener stock solution by gradually adding the Sodium Alginate to the remaining water under high-speed stirring. Continue stirring until a smooth, lump-free paste is formed.
- Slowly add the dye-urea solution to the thickener paste with constant stirring.
- In a small amount of water, dissolve the Resist Salt and add it to the main mixture.
- Just before printing, dissolve the Sodium Bicarbonate in a small amount of water and add it to the printing paste. Stir thoroughly to ensure uniform distribution.<sup>[1]</sup>

## Protocol 2: Textile Printing, Fixation, and Washing-off Process

Objective: To print cotton fabric with the prepared **Reactive Orange 13** paste and achieve a high degree of dye fixation and fastness.

#### Materials and Equipment:

- Scoured and bleached (and preferably mercerized) cotton fabric
- Prepared **Reactive Orange 13** printing paste
- Screen printing apparatus (e.g., flatbed screen with a suitable mesh size)
- Squeegee

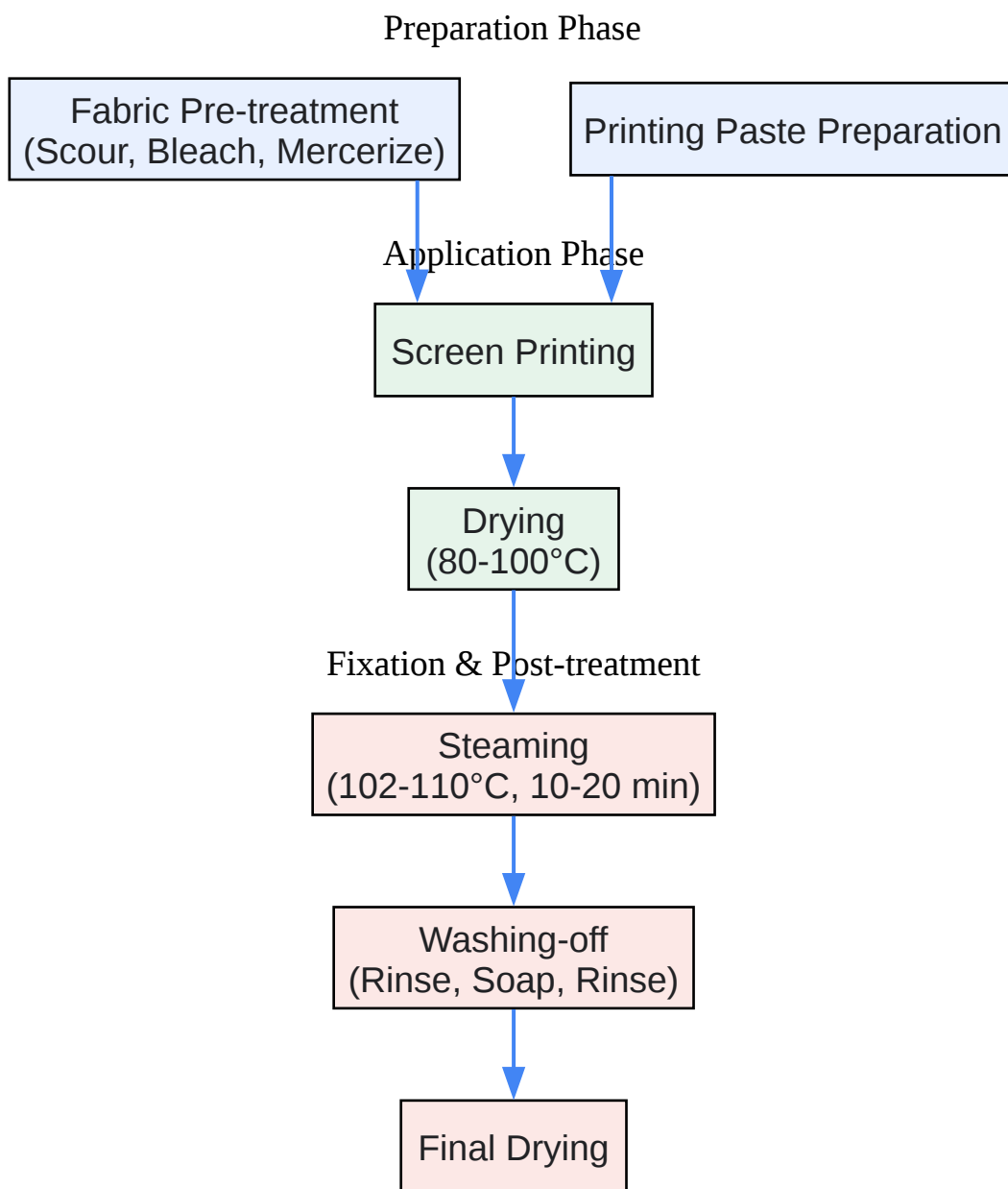
- Drying oven
- Steamer (capable of maintaining saturated steam at 102-110°C)
- Washing becks or a continuous washing range
- Non-ionic detergent

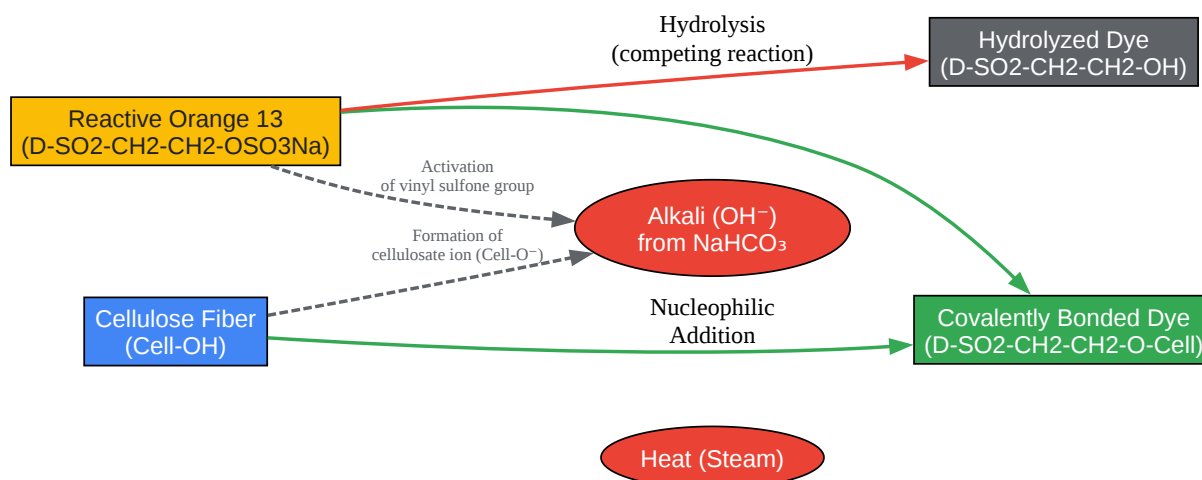
#### Procedure:

- Pre-treatment: Ensure the cotton fabric is well-prepared (scoured and bleached) to remove impurities that could hinder dye uptake. For optimal results, mercerize the fabric.
- Printing:
  - Lay the fabric smoothly on the printing table.
  - Place the screen firmly on the fabric.
  - Apply the printing paste along one edge of the screen.
  - Using a squeegee, draw the paste across the screen with even pressure to ensure uniform application onto the fabric.<sup>[7]</sup>
- Drying:
  - Carefully remove the printed fabric and dry it in an oven at 80-100°C for 3-5 minutes. This step is crucial to prevent smudging before fixation.<sup>[1]</sup>
- Fixation:
  - Transfer the dried, printed fabric to a steamer.
  - Steam the fabric at 102-110°C for 10-20 minutes in a saturated steam environment.<sup>[2][7]</sup> This step facilitates the covalent bonding between the dye and the cellulose fibers.
- Washing-off:

- After steaming, the fabric must be thoroughly washed to remove any unfixed dye, thickener, and other chemicals.
- Cold Rinse: Rinse the fabric in cold running water to remove the bulk of the thickener and unfixed dye.
- Hot Rinse: Rinse the fabric in hot water.
- Soaping: Wash the fabric at or near boiling (95°C) with a solution of 1-2 g/L non-ionic detergent for 10-15 minutes.
- Final Rinsing: Rinse again with hot water followed by cold water until the water runs clear.
- Drying:
  - Squeeze the excess water from the fabric and dry it at an appropriate temperature.

## Mandatory Visualizations





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